

# GSK-4716: A Technical Guide to a Selective ERR $\beta$ / $\gamma$ Agonist

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK-4716

Cat. No.: B1672389

[Get Quote](#)

**GSK-4716** is a synthetic small molecule that acts as a selective agonist for the Estrogen-Related Receptors beta (ERR $\beta$ ) and gamma (ERR $\gamma$ ). This technical guide provides a comprehensive overview of **GSK-4716**, including its mechanism of action, key biological effects, and detailed experimental protocols for its study. This document is intended for researchers, scientists, and professionals in the field of drug development.

## Core Properties and Activity

**GSK-4716** is a phenolic acyl hydrazone with the chemical formula C<sub>17</sub>H<sub>18</sub>N<sub>2</sub>O<sub>2</sub> and a molecular weight of 282.34 g/mol . It exhibits selectivity for ERR $\beta$  and ERR $\gamma$  over ERR $\alpha$  and the classical estrogen receptors.[1][2] The compound's agonistic activity on these orphan nuclear receptors drives significant changes in gene expression related to cellular metabolism and energy homeostasis.

## Quantitative Data Summary

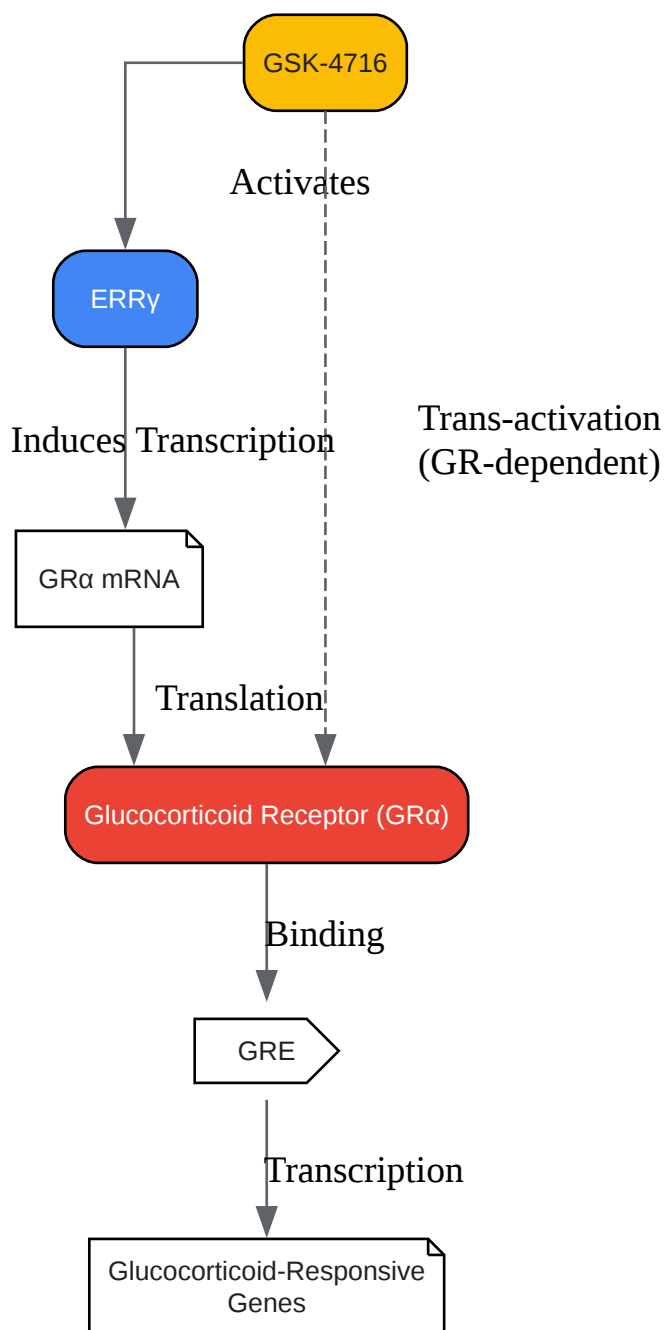
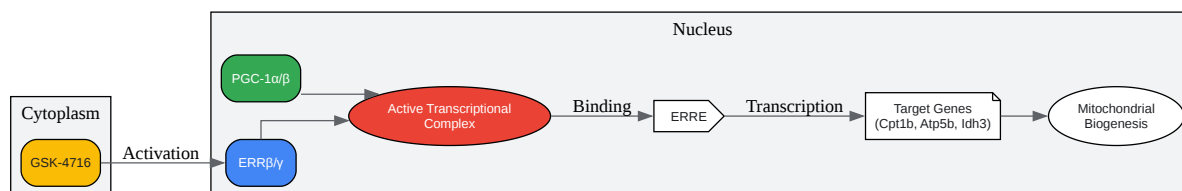
Parameter	Value	Receptor Subtype	Assay Type	Reference
EC <sub>50</sub>	1.3 $\mu$ M	ERR $\gamma$	Not Specified	[1][2][3]
IC <sub>50</sub>	2 $\mu$ M	ERR $\beta$ / $\gamma$	FRET Assay	[4][5]

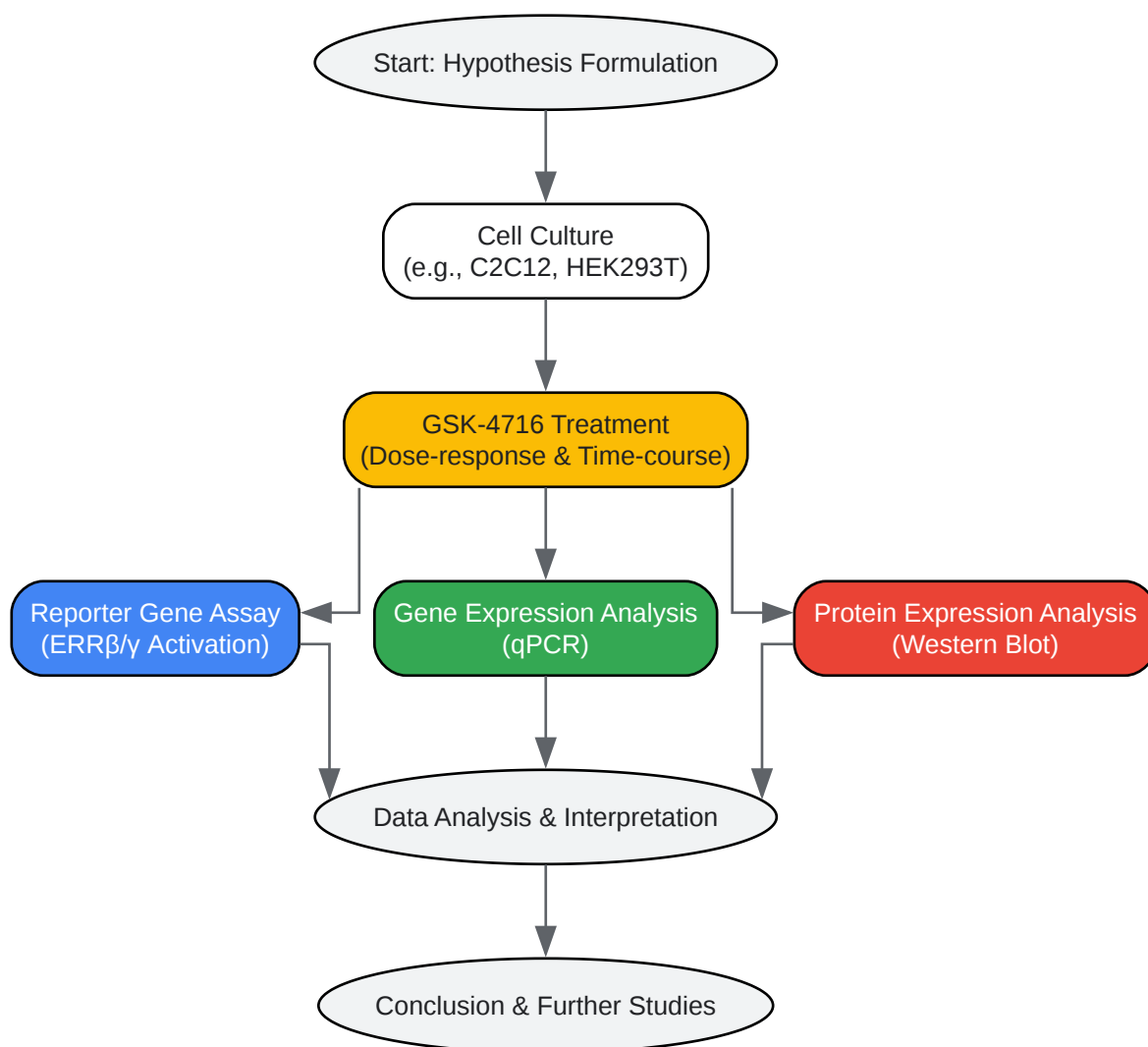
## Mechanism of Action and Signaling Pathways

**GSK-4716** exerts its biological effects by binding to and activating  $ERR\beta$  and  $ERR\gamma$ , which in turn modulate the transcription of a wide array of target genes. Two primary signaling pathways have been identified to be significantly influenced by **GSK-4716**: the PGC-1 $\alpha$  coactivation pathway leading to mitochondrial biogenesis, and a crosstalk with the glucocorticoid receptor signaling pathway.

## $ERR\beta/\gamma$ and PGC-1 $\alpha$ Signaling Pathway

Upon activation by **GSK-4716**,  $ERR\beta/\gamma$  recruits the coactivator PGC-1 $\alpha$  (Peroxisome proliferator-activated receptor-gamma coactivator 1-alpha) and PGC-1 $\beta$ .<sup>[4]</sup><sup>[6]</sup> This complex then binds to estrogen-related receptor response elements (ERREs) on the DNA, initiating the transcription of genes involved in mitochondrial biogenesis and function. Key downstream targets include carnitine palmitoyltransferase 1b (Cpt1b), ATP synthase F1 subunit beta (Atp5b), and isocitrate dehydrogenase 3 (Idh3).<sup>[6]</sup> This signaling cascade ultimately leads to an increase in mitochondrial DNA content and enhanced oxidative phosphorylation capacity.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GSK4716 | ERRβ/γ agonist | Probechem Biochemicals [[probechem.com](https://probechem.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]

- 3. Estrogen Receptor/ERR (inhibitors, antagonists, agonists)-ProbeChem.com [probechem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Regulation of dopaminergic neuronal phenotypes by the estrogen-related receptor gamma ligand GSK4716 via the activation of CREB signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. PGC-1 isoforms and their target genes are expressed differently in human skeletal muscle following resistance and endurance exercise - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GSK-4716: A Technical Guide to a Selective ERR $\beta$ /y Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672389#what-is-gsk-4716]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)